

# Physical and chemical properties of 1-Bromo-4-(2-bromoethoxy)benzene

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## Compound of Interest

Compound Name: 1-Bromo-4-(2-bromoethoxy)benzene

Cat. No.: B100019

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## An In-depth Technical Guide to 1-Bromo-4-(2-bromoethoxy)benzene

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties of **1-Bromo-4-(2-bromoethoxy)benzene**, a versatile bifunctional building block in organic synthesis. This document is intended to serve as a valuable resource for researchers and professionals involved in drug discovery, materials science, and chemical process development.

## Chemical Identity and Physical Properties

**1-Bromo-4-(2-bromoethoxy)benzene** is a disubstituted aromatic compound containing both an aryl bromide and an alkyl bromide functionality. This unique structure allows for selective chemical transformations at two distinct positions, making it a valuable intermediate in the synthesis of more complex molecules.

Table 1: Chemical Identifiers

Identifier	Value
CAS Number	18800-30-1[1]
Molecular Formula	C <sub>8</sub> H <sub>8</sub> Br <sub>2</sub> O[1]
Molecular Weight	279.96 g/mol [1][2]
InChI Key	SRGBSEMMGLSUMI-UHFFFAOYSA-N[2]
Canonical SMILES	C1=CC(=CC=C1OCCBr)Br[1]

Table 2: Physical and Thermochemical Properties

Property	Value
Melting Point	56-57 °C
Boiling Point	163-165 °C at 16 mmHg
Density	1.757 g/cm <sup>3</sup>
Flash Point	120 °C
Vapor Pressure	3.93E-07 mmHg at 25°C
Solubility	Soluble in water, alcohols, and ethers. Can be dissolved in chloroform.[1]

## Synthesis

The most common laboratory-scale synthesis of **1-Bromo-4-(2-bromoethoxy)benzene** involves the Williamson ether synthesis. This method utilizes the reaction of 4-bromophenol with an excess of 1,2-dibromoethane in the presence of a base.

## Experimental Protocol: Synthesis of 1-Bromo-4-(2-bromoethoxy)benzene[2]

Materials:

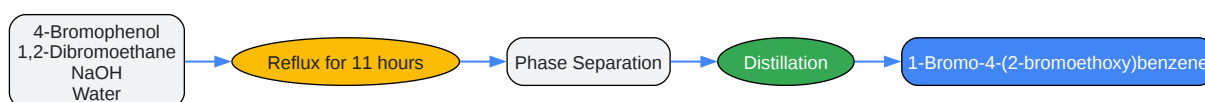
- 4-bromophenol (30 g, 173 mmol)

- 1,2-dibromoethane (40 mL, 464 mmol)
- Sodium hydroxide (NaOH) (11.0 g, 275 mmol)
- Water (430 mL)
- Round-bottom flask
- Reflux condenser
- Heating mantle
- Separatory funnel
- Distillation apparatus

Procedure:

- A mixture of 4-bromophenol (30 g, 173 mmol), 1,2-dibromoethane (40 mL, 464 mmol), sodium hydroxide (11.0 g, 275 mmol), and water (430 mL) is placed in a round-bottom flask. [\[2\]](#)
- The mixture is heated to reflux and maintained for 11 hours. [\[2\]](#)
- After cooling to room temperature, the phases are separated using a separatory funnel. [\[2\]](#)
- The organic phase is collected and purified by distillation to yield the final product. [\[2\]](#)

Expected Yield: 40.1 g (83%) [\[2\]](#)



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Synthesis workflow for **1-Bromo-4-(2-bromoethoxy)benzene**.

## Chemical Reactivity

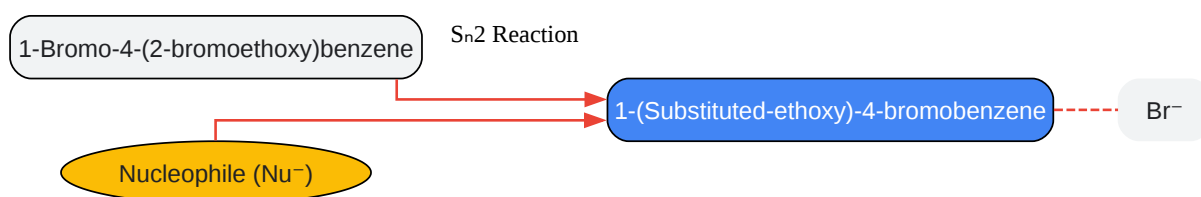
The presence of two different carbon-bromine bonds (one aromatic and one aliphatic) in **1-Bromo-4-(2-bromoethoxy)benzene** allows for a range of selective chemical transformations. The aliphatic C-Br bond is significantly more reactive towards nucleophilic substitution, while the aromatic C-Br bond is amenable to cross-coupling reactions.

### Nucleophilic Substitution at the Ethoxy Chain

The primary alkyl bromide is susceptible to nucleophilic attack. This allows for the introduction of various functional groups at the terminus of the ethoxy chain.

Potential Nucleophiles:

- Amines
- Azides
- Cyanides
- Thiolates
- Alkoxides



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General scheme for nucleophilic substitution.

## Palladium-Catalyzed Cross-Coupling Reactions

The aryl bromide moiety can participate in various palladium-catalyzed cross-coupling reactions, such as the Suzuki-Miyaura coupling, to form new carbon-carbon bonds. This is a powerful method for the synthesis of biaryl compounds.

## Experimental Protocol: Suzuki-Miyaura Coupling (General Procedure)

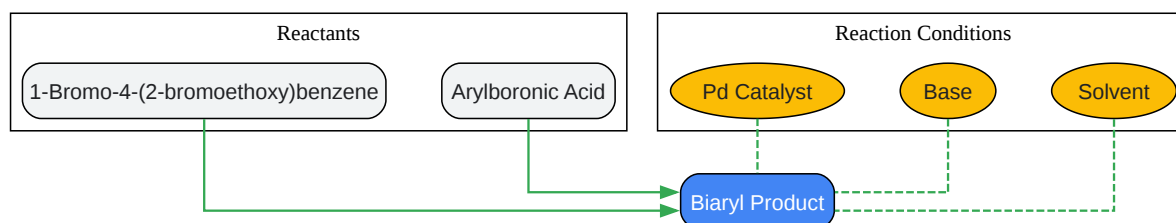
Materials:

- **1-Bromo-4-(2-bromoethoxy)benzene**
- Arylboronic acid
- Palladium catalyst (e.g.,  $\text{Pd}(\text{PPh}_3)_4$ )
- Base (e.g.,  $\text{Na}_2\text{CO}_3$ ,  $\text{K}_2\text{CO}_3$ )
- Solvent (e.g., Toluene, Dioxane, DMF)
- Schlenk flask or equivalent inert atmosphere reaction vessel
- Magnetic stirrer and heating plate

Procedure:

- To a Schlenk flask under an inert atmosphere (e.g., argon or nitrogen), add **1-Bromo-4-(2-bromoethoxy)benzene**, the arylboronic acid, the palladium catalyst, and the base.
- Add the degassed solvent to the flask.
- Heat the reaction mixture with vigorous stirring for the required time, monitoring the reaction progress by TLC or GC-MS.
- Upon completion, cool the reaction to room temperature.
- Perform an aqueous workup to remove the inorganic salts.
- Extract the product with a suitable organic solvent.

- Dry the combined organic layers over an anhydrous drying agent (e.g.,  $\text{Na}_2\text{SO}_4$  or  $\text{MgSO}_4$ ), filter, and concentrate under reduced pressure.
- Purify the crude product by column chromatography or recrystallization.



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Key components of a Suzuki-Miyaura coupling reaction.

## Experimental Protocols for Physical Property Determination

The following are general, standardized procedures for the determination of the key physical properties of solid organic compounds like **1-Bromo-4-(2-bromoethoxy)benzene**.

### Melting Point Determination

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or similar)
- Capillary tubes (sealed at one end)
- Thermometer
- Spatula
- Mortar and pestle (if the sample is not a fine powder)

**Procedure:**

- Ensure the sample is dry and finely powdered. If necessary, grind a small amount in a mortar and pestle.
- Pack a small amount of the sample into a capillary tube to a height of 2-3 mm by tapping the sealed end on a hard surface.
- Place the capillary tube in the sample holder of the melting point apparatus.
- Heat the sample rapidly to a temperature approximately 15-20 °C below the expected melting point.
- Decrease the heating rate to 1-2 °C per minute.
- Record the temperature at which the first liquid appears (the beginning of the melting range) and the temperature at which the entire sample becomes a clear liquid (the end of the melting range).

## **Boiling Point Determination (at reduced pressure)**

**Apparatus:**

- Distillation apparatus suitable for vacuum distillation
- Round-bottom flask
- Thermometer and adapter
- Condenser
- Receiving flask
- Vacuum source and pressure gauge
- Heating mantle

**Procedure:**

- Place the sample in the round-bottom flask with a boiling chip.
- Assemble the vacuum distillation apparatus, ensuring all joints are properly sealed.
- Slowly evacuate the system to the desired pressure (e.g., 16 mmHg).
- Begin heating the sample gently.
- Record the temperature at which the liquid is consistently boiling and the vapor is condensing on the thermometer bulb. This is the boiling point at the recorded pressure.

## Density Determination (for a solid)

Apparatus:

- Analytical balance
- Graduated cylinder or pycnometer
- A liquid in which the solid is insoluble (e.g., water, if appropriate, or a non-polar solvent)

Procedure (using a graduated cylinder):

- Weigh a sample of the solid on an analytical balance and record the mass.
- Partially fill a graduated cylinder with the chosen liquid and record the initial volume.
- Carefully add the weighed solid to the graduated cylinder, ensuring it is fully submerged and there are no air bubbles.
- Record the final volume.
- The volume of the solid is the difference between the final and initial volumes.
- Calculate the density by dividing the mass of the solid by its volume.

## Safety Information



**1-Bromo-4-(2-bromoethoxy)benzene** should be handled with appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat. Work should be conducted in a well-ventilated fume hood. For detailed safety information, consult the Safety Data Sheet (SDS) provided by the supplier.

This guide provides a foundational understanding of the properties, synthesis, and reactivity of **1-Bromo-4-(2-bromoethoxy)benzene**. The provided experimental protocols are intended as general guidelines and may require optimization based on specific laboratory conditions and desired outcomes.

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## References

- 1. 1-Bromo-4-(2-bromoethoxy)benzene | 18800-30-1 | TAA80030 [biosynth.com]
- 2. Synthesis routes of 1-Bromo-4-(2-bromoethoxy)benzene [benchchem.com]
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